

Physical properties of 2,4-Difluorobenzonitrile (melting point, boiling point)

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Compound of Interest

Compound Name: 2,4-Difluorobenzonitrile

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An In-Depth Technical Guide to the Physical Properties of **2,4-Difluorobenzonitrile**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the critical physical properties of **2,4-Difluorobenzonitrile**, a key building block in modern synthetic chemistry. Designed for researchers, scientists, and professionals in drug development and materials science, this document moves beyond a simple recitation of data points to offer insights into the practical implications and experimental determination of these properties.

Introduction: The Significance of 2,4-Difluorobenzonitrile

2,4-Difluorobenzonitrile (CAS No. 3939-09-1) is an aromatic compound distinguished by the presence of two fluorine atoms and a nitrile group on a benzene ring. This unique combination of functional groups imparts valuable electronic characteristics, enhancing both reactivity and metabolic stability in derivative molecules.^[1] Consequently, it has emerged as a versatile intermediate in the synthesis of a wide array of high-value products, including pharmaceuticals, agrochemicals, and advanced materials such as ligands for OLEDs and photoredox catalysts.^{[1][2][3]}

In the pharmaceutical realm, the incorporation of fluorine can significantly improve a drug candidate's pharmacokinetic profile, including its lipophilicity and metabolic resistance.^{[1][4]}

2,4-Difluorobenzonitrile serves as a crucial starting material for molecules targeting conditions like Alzheimer's disease and as novel androgen receptor antagonists.[2][3] A thorough understanding of its fundamental physical properties, such as melting and boiling points, is not merely academic; it is essential for ensuring purity, designing robust synthetic routes, and enabling successful scale-up.

Core Physicochemical Properties

The physical state and thermal transition points of **2,4-Difluorobenzonitrile** are foundational data for any laboratory procedure involving this compound. At ambient temperature, it exists as a white to off-white crystalline solid.[2][5][6] A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	3939-09-1	[7]
Molecular Formula	C ₇ H ₃ F ₂ N	[7][8]
Molecular Weight	139.10 g/mol	[7][9]
Appearance	White to off-white crystalline solid/powder	[2][5][6]
Melting Point	47-49 °C (literature range spans 43-50 °C)	[2][5][7][8]
Boiling Point	189 °C (at 760 mmHg)	[7][10]
181.6 °C (at 760 mmHg)	[5]	
83 °C (at 23 mmHg)	[11]	

In-Depth Analysis of Thermal Transition Points

Melting Point: A Critical Indicator of Purity

The melting point is one of the most reliable and accessible indicators of a crystalline solid's purity. For a pure compound, the melting transition occurs over a narrow, well-defined temperature range, typically 0.5-1.0 °C.[12][13] The literature values for **2,4-Difluorobenzonitrile** consistently place its melting point in the range of 47-49 °C.[2][7]

Causality Behind Melting Point Depression: The presence of even small amounts of soluble impurities disrupts the uniform crystal lattice structure of the solid. This disruption weakens the intermolecular forces holding the molecules together, meaning less thermal energy is required to transition the substance from a solid to a liquid state. The result is twofold:

- **Depression:** The temperature at which melting begins is lower than that of the pure substance.
- **Broadening:** The melting process occurs over a wider temperature range (e.g., $>2\text{ }^{\circ}\text{C}$).^[13]
^[14]

Therefore, a researcher observing a melting range of, for example, $42\text{--}46\text{ }^{\circ}\text{C}$ for a sample of **2,4-Difluorobenzonitrile** can immediately infer the presence of impurities without the need for more complex analytical techniques. This makes melting point determination an indispensable tool for quality control and reaction monitoring.

Boiling Point: The Influence of Intermolecular Forces and Pressure

The boiling point reflects the energy required to overcome the intermolecular attractive forces in a liquid to allow it to enter the vapor phase. The reported boiling point of **2,4-Difluorobenzonitrile** at atmospheric pressure (760 mmHg) is approximately $189\text{ }^{\circ}\text{C}$.^[7]^[10]

The Critical Role of Pressure: The boiling point of a substance is fundamentally dependent on the external pressure.^[12]^[13] At lower pressures, less energy is needed for the liquid's vapor pressure to equal the external pressure, resulting in a lower boiling point. This principle is exploited in vacuum distillation to purify compounds that might decompose at their atmospheric boiling point. For **2,4-Difluorobenzonitrile**, the boiling point is significantly reduced to $83\text{ }^{\circ}\text{C}$ at a pressure of 23 mmHg.^[11] This demonstrates why it is imperative to report the pressure at which a boiling point is measured; a value without this context is incomplete.

Experimental Protocols for Property Determination

The following protocols describe standard, reliable methods for determining the melting and boiling points of a compound like **2,4-Difluorobenzonitrile** in a research setting.

Protocol: Melting Point Determination (Capillary Method)

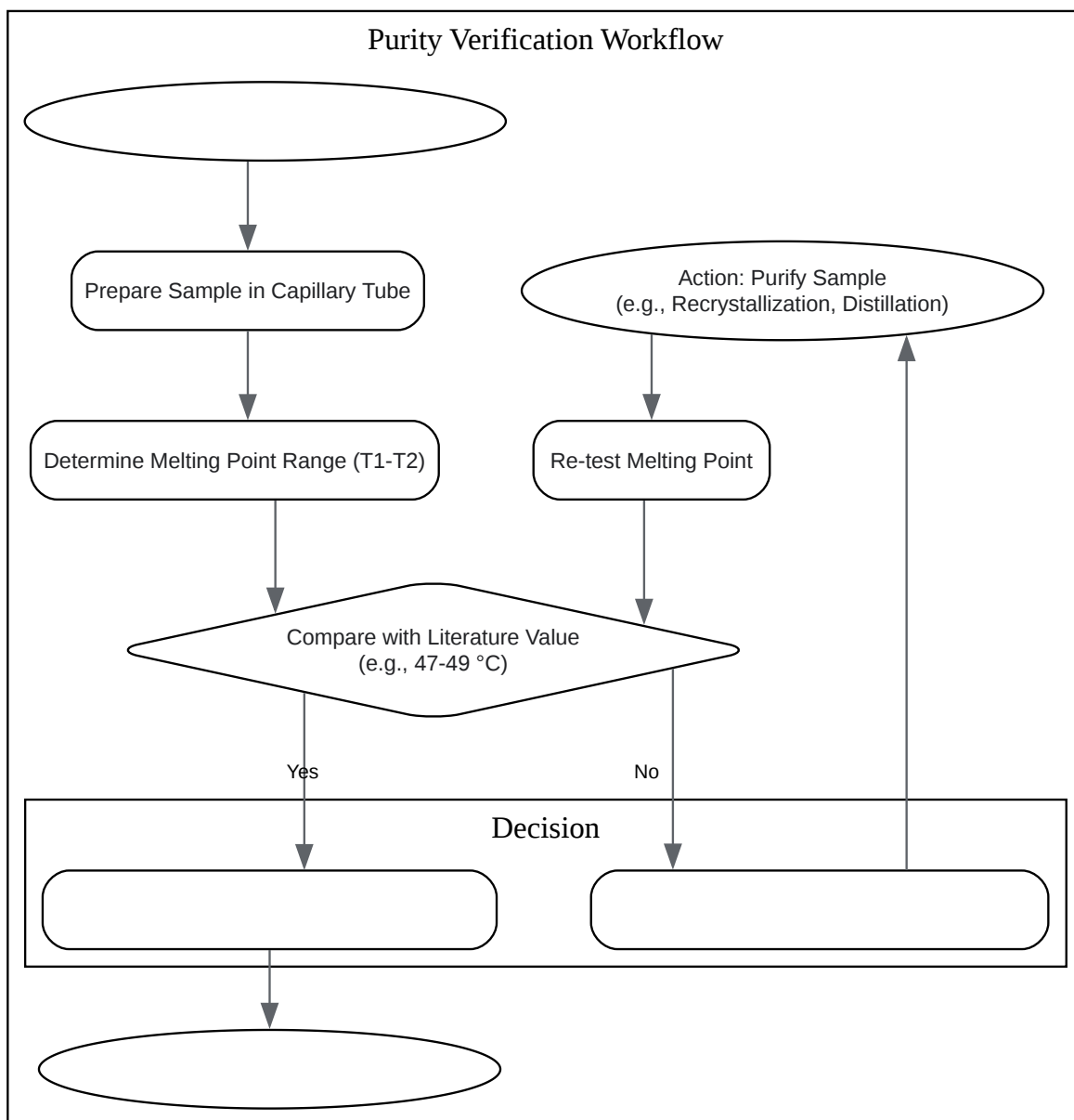
This method provides a precise measurement of the melting range.

Methodology:

- **Sample Preparation:** Place a small amount of dry, crystalline **2,4-Difluorobenzonitrile** onto a clean, dry surface (e.g., a watch glass). Crush the solid into a fine powder.
- **Capillary Loading:** Gently tap the open end of a capillary tube into the powder until a small amount (1-2 mm in height) of the sample enters the tube.^{[12][14]} Invert the tube and tap the sealed end firmly on a hard surface to pack the powder tightly at the bottom.
- **Apparatus Setup:** Secure the capillary tube to a thermometer with the sample aligned next to the thermometer bulb.^{[12][14]} Insert this assembly into a heating apparatus, such as a Thiele tube or a commercial Mel-Temp device, ensuring the heating medium (e.g., mineral oil) is below the level of the open end of the capillary.^{[12][15]}
- **Initial Determination (Rapid):** Heat the apparatus rapidly to get an approximate melting temperature. Allow the apparatus to cool.
- **Accurate Determination (Slow):** Using a fresh sample, heat the apparatus again. As the temperature approaches the approximate melting point, reduce the heating rate to 1-2 °C per minute.
- **Data Recording:** Record two temperatures:
 - T_1 : The temperature at which the first drop of liquid appears.
 - T_2 : The temperature at which the last crystal of the solid melts completely. The melting range is reported as $T_1 - T_2$.

Workflow for Purity Assessment via Melting Point

The following diagram illustrates the logical workflow for using melting point determination to validate the purity of a **2,4-Difluorobenzonitrile** sample.



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Caption: Workflow for assessing the purity of a **2,4-Difluorobenzonitrile** sample.

Conclusion

The physical properties of **2,4-Difluorobenzonitrile**, particularly its melting and boiling points, are more than mere data; they are fundamental parameters that inform its handling, purification, and application in complex synthetic procedures. A melting point of 47-49 °C confirms its solid state at room temperature and serves as a direct and reliable measure of its purity. The boiling point, critically dependent on pressure, dictates the conditions required for purification via distillation and for conducting reactions in the liquid phase. For the researchers, scientists, and drug development professionals who rely on this versatile building block, a mastery of these properties and their experimental determination is essential for achieving reproducible and successful outcomes.

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